

Ginkgoneolic acid as a reference standard for analytical testing

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Compound of Interest

Compound Name: Ginkgoneolic acid

Cat. No.: B1671516

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Ginkgoneolic Acid: A Reference Standard for Analytical Testing

Application Note and Protocols

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ginkgoneolic acid, a component found in Ginkgo biloba, is a crucial reference standard for the quality control and safety assessment of Ginkgo biloba extracts and related products. Due to its potential allergenicity and toxicity, regulatory bodies worldwide have set stringent limits on its presence in commercial preparations. Accurate and reliable analytical methods are therefore essential for its quantification. This document provides detailed application notes and protocols for the use of **ginkgoneolic acid** as a reference standard in analytical testing, focusing on High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS) techniques.

Physicochemical Properties and Handling

Ginkgolic acids are a mixture of several congeners, primarily C13:0, C15:1, and C17:1, which are available as a USP Reference Standard.^[1] These standards are intended for use in quality tests and assays as specified in the USP compendia.

Storage: Ginkgolic acid reference standards should be stored at -20°C.

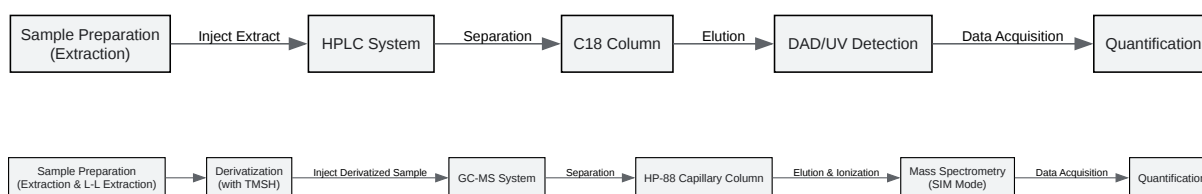
Safety Precautions: Ginkgolic acid is classified as a skin sensitizer. Appropriate personal protective equipment, including gloves and safety glasses, should be worn when handling the standard.

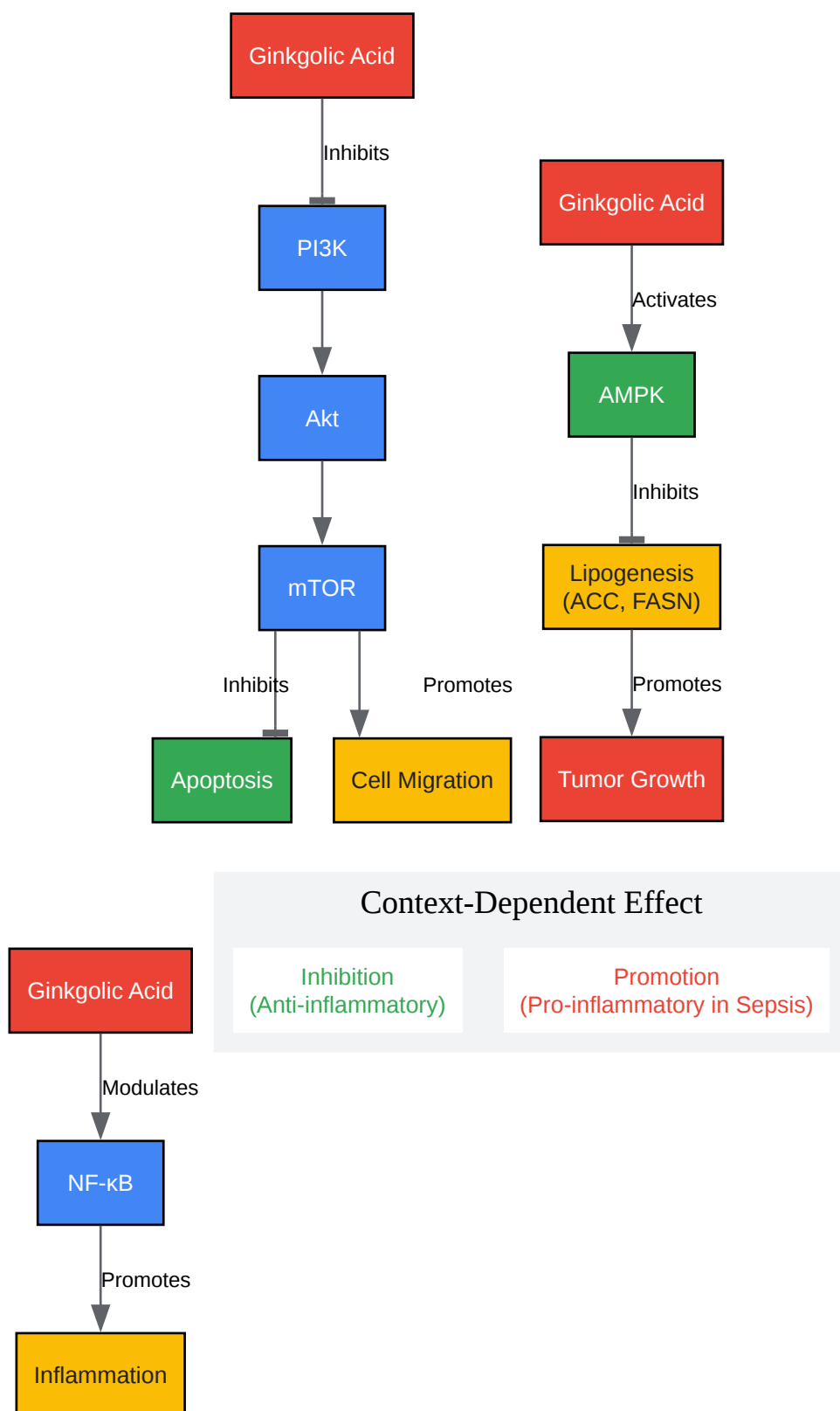
Analytical Methodologies

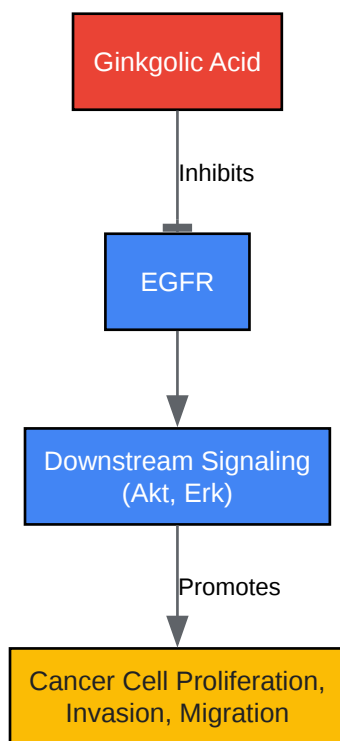
High-Performance Liquid Chromatography (HPLC)

HPLC is a widely used technique for the quantification of ginkgolic acids in various matrices.

Experimental Workflow for HPLC Analysis







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References

- 1. Buy Ginkgolic Acids Reference Standard, USP-1291548 - Direct from USP [store.usp.org]
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